

Application Notes and Protocols for 1-(3-Hydroxyphenyl)cyclohexanecarbonitrile

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	1-(3-Hydroxyphenyl)cyclohexanecarbonitrile
CAS No.:	1263285-86-4
Cat. No.:	B597251

[Get Quote](#)

For: Researchers, scientists, and drug development professionals.

Introduction

1-(3-Hydroxyphenyl)cyclohexanecarbonitrile is a versatile bifunctional molecule incorporating a hydroxylated aromatic ring and a nitrile group on a cyclohexane scaffold. This unique combination of functional groups makes it a valuable intermediate in organic synthesis and a compelling building block in medicinal chemistry. The phenolic hydroxyl group offers a handle for derivatization and can participate in hydrogen bonding, which is crucial for molecular recognition in biological systems. The nitrile group can be hydrolyzed to a carboxylic acid or an amide, or reduced to an amine, providing a gateway to a diverse range of more complex molecules.^{[1][2]}

The hydroxyphenyl-cyclohexane motif is present in various biologically active compounds, including analgesics, suggesting its potential as a privileged scaffold in drug discovery.^[3] This document provides detailed experimental protocols for the synthesis, purification, and

characterization of **1-(3-Hydroxyphenyl)cyclohexanecarbonitrile**, along with an application note detailing its conversion to a derivative of potential pharmacological interest.

Chemical and Physical Properties

Property	Value
CAS Number	1263285-86-4
Molecular Formula	C ₁₃ H ₁₅ NO
Molecular Weight	201.27 g/mol
Appearance	Off-white to pale yellow solid (predicted)
Solubility	Soluble in methanol, ethanol, DMSO, and chlorinated solvents.

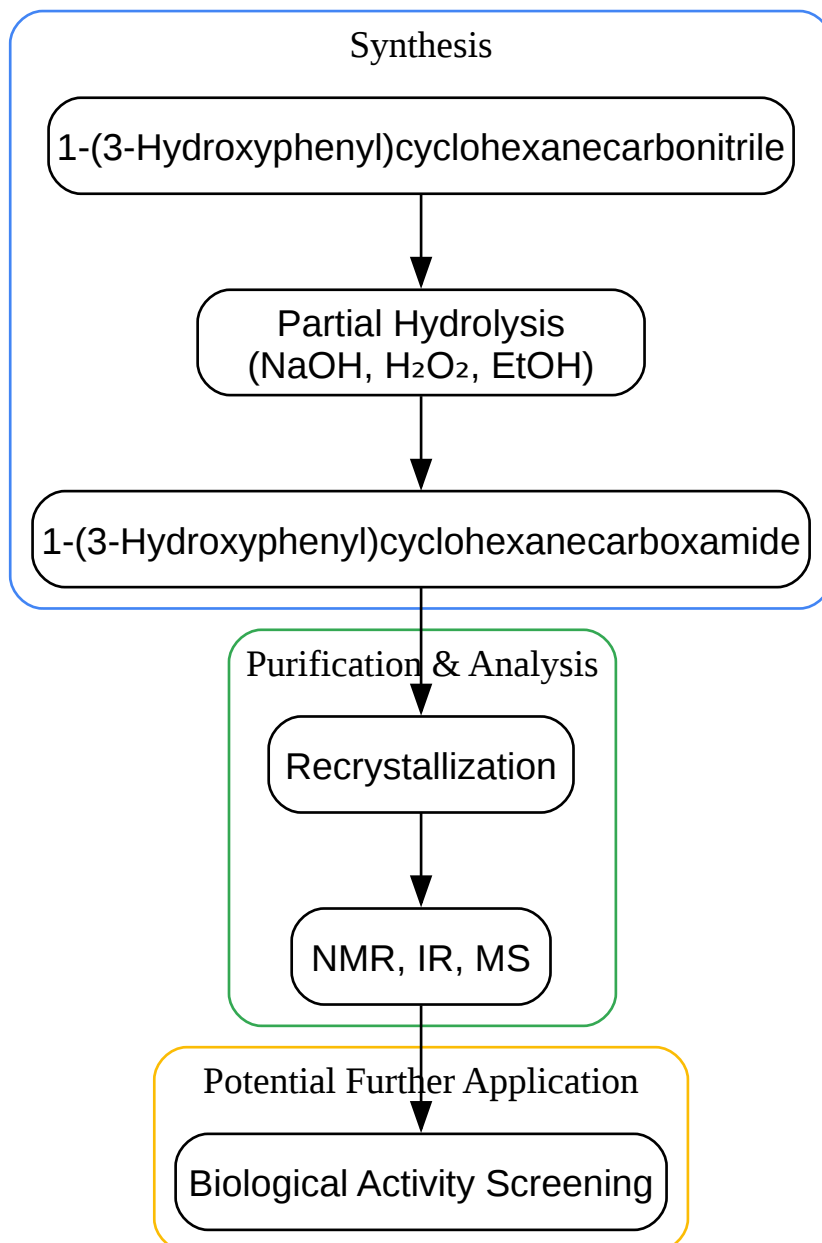
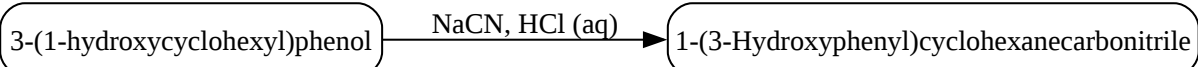
Safety and Handling

1-(3-Hydroxyphenyl)cyclohexanecarbonitrile is classified as an irritant.[4] Appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn at all times. All manipulations should be performed in a well-ventilated fume hood. Avoid inhalation of dust and contact with skin and eyes. In case of contact, rinse immediately with plenty of water.[2][5]

Part 1: Synthesis of 1-(3-Hydroxyphenyl)cyclohexanecarbonitrile

The synthesis of **1-(3-Hydroxyphenyl)cyclohexanecarbonitrile** can be effectively achieved via a modified Strecker synthesis, which involves the formation of a cyanohydrin from a ketone precursor.[6][7][8] This protocol assumes the availability of 3-(1-hydroxycyclohexyl)phenol as the starting material.

Reaction Scheme



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. Converting Nitriles to Amides - Chemistry Steps \[chemistrysteps.com\]](#)
- [2. Preparation of Carboxylic Acids: Hydrolysis of Nitriles \[moodle.tau.ac.il\]](#)
- [3. pubs.acs.org \[pubs.acs.org\]](#)
- [4. 1-PHENYLCYCLOHEXANOL synthesis - chemicalbook \[chemicalbook.com\]](#)
- [5. Nitrile to Amide - Common Conditions \[commonorganicchemistry.com\]](#)
- [6. masterorganicchemistry.com \[masterorganicchemistry.com\]](#)
- [7. Strecker Synthesis | NROChemistry \[nrochemistry.com\]](#)
- [8. Strecker amino acid synthesis - Wikipedia \[en.wikipedia.org\]](#)
- To cite this document: BenchChem. [Application Notes and Protocols for 1-(3-Hydroxyphenyl)cyclohexanecarbonitrile]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b597251/docs#application-notes-and-protocols-for-1-3-hydroxyphenyl-cyclohexanecarbonitrile\]](https://www.benchchem.com/product/b597251/docs#application-notes-and-protocols-for-1-3-hydroxyphenyl-cyclohexanecarbonitrile)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)